

Application Notes and Protocols: Viscosity Control of Epoxy Resins Using Aerosil R 805

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **Aerosil R 805**, a hydrophobic fumed silica, for precise viscosity control in epoxy resin formulations. The following sections detail the material's properties, the mechanism of rheology modification, experimental protocols for preparation and characterization, and quantitative data on its performance.

Introduction to Aerosil R 805 in Epoxy Systems

Aerosil R 805 is a fumed silica that has been surface-treated with an organosilane, resulting in a hydrophobic material.[1][2][3][4] This characteristic is crucial for its effectiveness in polar systems like epoxy resins. Unlike hydrophilic fumed silicas, which can be destabilized by the polar components of the epoxy and curing agents, Aerosil R 805 provides stable and efficient thickening, thixotropy, anti-sagging, and anti-settling properties.[1][5] It is highly recommended for use in 2-pack epoxy coatings and other complex liquid systems.[6][7] The recommended addition level is typically between 1.0% and 2.0% by weight of the total formulation.[2][4]

Key Benefits of **Aerosil R 805** in Epoxy Resins:

- Stable Viscosity: Maintains viscosity and thixotropy even after the addition of amine hardeners and during the curing process.[1]
- Excellent Anti-Sagging and Anti-Settling Properties: Prevents the flow of resin on vertical surfaces and the sedimentation of fillers.[2]

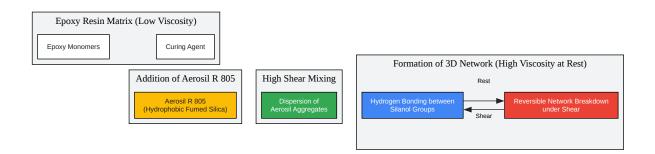


- High Transparency: Due to the fine particle size and excellent dispersion, it has minimal impact on the clarity of the final product.[2]
- Improved Storage Stability: Epoxy resins thickened with Aerosil R 805 exhibit excellent viscosity stability over time.[5]

Mechanism of Viscosity Control

The thickening effect of **Aerosil R 805** in a liquid epoxy resin is achieved through the formation of a three-dimensional network of silica particles.[1] This network is established through hydrogen bonding between the residual silanol groups on the surfaces of the fumed silica aggregates. The hydrophobic surface treatment of **Aerosil R 805** plays a critical role in maintaining the integrity of this network. The longer-chain hydrophobic groups shield the remaining silanol groups, preventing undesirable wetting and solvation by the polar epoxy resin and hardener molecules.[1][5] This shielding effect is what confers the high level of stability to the rheological properties of the formulation.[1]

When shear is applied (e.g., during mixing or application), this network is temporarily broken down, leading to a decrease in viscosity (shear thinning). When the shear is removed, the network reforms, and the viscosity increases again. This reversible behavior is known as thixotropy and is highly desirable for many epoxy applications.[1]



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Mechanism of Viscosity Control with Aerosil R 805 in Epoxy Resin.

Quantitative Data

The following tables summarize the performance of **Aerosil R 805** in epoxy resins. The data is estimated from graphical representations in technical literature from the manufacturer.

Table 1: Technical Data for Aerosil R 805

Property	Value
Specific Surface Area (BET)	125 - 175 m²/g
Carbon Content	4.5 - 6.5 %
SiO ₂ Content	>99.8 %
Loss on Drying	<0.5 %
pH (in 4% dispersion)	3.5 - 5.5
Tamped Density	Approx. 60 g/L

Source:[2]

Table 2: Viscosity of a Plasticized DGEBA Epoxy Resin with 4% Fumed Silica (at Room Temperature)

Fumed Silica Grade	Viscosity (mPa·s) - Estimated from Graph
Aerosil 300 (hydrophilic)	~10,000
Aerosil R 805 (hydrophobic)	~35,000
Aerosil R 202 (hydrophobic)	~55,000

Source: Data estimated from Figure 2 in[5].

Table 3: Viscosity of Fumed Silica Thickened Epoxy Resin (ARALDIT M) Before and After Addition of Curing Agent



Fumed Silica Grade	Viscosity (mPa·s) Before Hardener (5.6% loading) - Estimated	Viscosity (mPa·s) After Hardener (3.8% loading) - Estimated
Aerosil 300 (hydrophilic)	~5,000	~70,000 (initial spike, then decreases)
Aerosil R 805 (hydrophobic)	~30,000	~35,000 (stable)
Aerosil R 202 (hydrophobic)	~45,000	~50,000 (stable)

Source: Data estimated from Figure 1 in[5].

Table 4: Storage Stability of Epoxy Resin (EPIKOTE 216) with 4% Fumed Silica at 50°C

Fumed Silica Grade	Initial Viscosity (mPa·s) - Estimated	Viscosity after 30 days (mPa·s) - Estimated
Aerosil 300 (hydrophilic)	~8,000	~4,000
Aerosil R 805 (hydrophobic)	~38,000	~38,000
Aerosil R 202 (hydrophobic)	~50,000	~50,000

Source: Data estimated from Figure 3 in[5].

Experimental Protocols

The following protocols provide a general framework for the preparation and characterization of epoxy resins modified with **Aerosil R 805**.

Protocol for Preparation of Aerosil R 805 Modified Epoxy Resin

This protocol describes the dispersion of **Aerosil R 805** into a liquid epoxy resin. High shear is essential for proper dispersion and activation of the thickening effect.

Materials and Equipment:

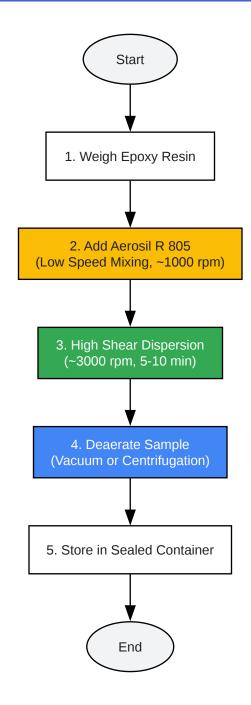


- Liquid epoxy resin
- Aerosil R 805 powder
- High-shear mixer (e.g., dissolver with a Cowles blade, planetary mixer)
- Mixing vessel
- Analytical balance
- Spatula
- Vacuum desiccator or centrifuge for deaeration

Procedure:

- Weighing: Accurately weigh the desired amount of liquid epoxy resin into the mixing vessel.
- Addition of Aerosil R 805: While stirring the resin at a low speed (e.g., 1000 rpm), slowly and carefully add the pre-weighed Aerosil R 805 powder to the vortex of the resin.[1]
 Continue mixing at low speed for approximately 1 minute until the powder is fully wetted.[1]
- High-Shear Dispersion: Increase the mixer speed to a high shear setting (e.g., 3000 rpm with a dissolver) and continue to mix for 5-10 minutes.[1] The exact time and speed will depend on the specific resin system and equipment and should be optimized to achieve a homogenous, lump-free dispersion.
- Deaeration: After dispersion, the mixture will likely contain entrapped air. Deaerate the sample by placing it in a vacuum desiccator or by centrifugation until all air bubbles are removed.[1]
- Storage: Store the prepared resin in a sealed container.





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Workflow for Preparing Aerosil R 805 Modified Epoxy Resin.

Protocol for Viscosity Measurement

This protocol outlines the procedure for measuring the viscosity of the prepared epoxy resin samples.

Equipment:



- Rotational viscometer or rheometer (e.g., Brookfield viscometer, cone-and-plate rheometer)
- Appropriate spindle or geometry for the instrument
- Temperature control system

Procedure:

- Instrument Setup: Set up the viscometer/rheometer according to the manufacturer's instructions. Ensure the instrument is calibrated.
- Sample Loading: Place an appropriate amount of the deaerated, Aerosil R 805-modified epoxy resin into the sample holder of the instrument.
- Temperature Equilibration: Allow the sample to equilibrate to the desired measurement temperature (e.g., 25°C).
- Viscosity Measurement:
 - For a single point viscosity measurement (e.g., using a Brookfield viscometer): Measure
 the viscosity at a low rotational speed (e.g., 2.5 rpm) to assess the viscosity at low shear,
 which is relevant to sagging and settling behavior.[1]
 - For a flow curve (using a rheometer): Perform a shear rate sweep to characterize the shear-thinning behavior of the material. A typical range would be from a low shear rate (e.g., 0.1 s⁻¹) to a high shear rate (e.g., 100 s⁻¹).
- Thixotropy Measurement (optional): To assess thixotropic recovery, a three-step shear rate test can be performed:
 - Step 1: Low shear to measure the initial viscosity.
 - Step 2: High shear to break down the structure.
 - Step 3: Low shear again to measure the recovery of viscosity over time.
- Data Recording: Record the viscosity values (in mPa·s or Pa·s) as a function of shear rate or time.



Safety and Handling

Aerosil R 805 is a fine, lightweight powder.[7] Appropriate personal protective equipment, including a dust mask, gloves, and safety glasses, should be worn when handling the powder to avoid inhalation and contact with skin and eyes.[7] Store the material in a dry place in its original sealed packaging.[2]

Conclusion

Aerosil R 805 is a highly effective rheology control additive for epoxy resin systems. Its hydrophobic nature ensures stable viscosity, excellent thixotropy, and reliable anti-sagging and anti-settling properties, even in the presence of polar curing agents. By following the detailed protocols for dispersion and characterization, researchers and formulators can achieve precise control over the rheological behavior of their epoxy-based materials, leading to improved performance and processability.

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- To cite this document: BenchChem. [Application Notes and Protocols: Viscosity Control of Epoxy Resins Using Aerosil R 805]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1168409#using-aerosil-r-805-to-control-the-viscosity-of-epoxy-resins]



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